

Application Notes and Protocols: Trisodium Orthoborate in Glass and Ceramic Manufacturing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trisodium orthoborate*

Cat. No.: *B1143754*

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Introduction

Trisodium orthoborate (Na_3BO_3) is a sodium salt of orthoboric acid.[1] In industrial applications, it serves as a crucial source of boric oxide (B_2O_3) and sodium oxide (Na_2O), two components that are vital in the manufacturing of glass and ceramics.[2][3] Boric oxide is unique in that it can act as both a glass former and a flux, providing a combination of properties that are often difficult or expensive to achieve with other materials.[4][5] **Trisodium orthoborate** and other sodium borates are utilized to lower melting temperatures, reduce viscosity, inhibit crystallization, and ultimately enhance the physical and chemical properties of the final products.[5][6][7] These application notes provide an overview of its function, quantitative effects, and experimental protocols relevant to its use in these fields.

Application in Glass Manufacturing

In glass manufacturing, **trisodium orthoborate** acts as a flux to reduce processing temperatures and as a network modifier that imparts a range of desirable properties to the glass.[4] The introduction of its constituent, boric oxide (B_2O_3), into the silica network is fundamental to the production of various specialty glasses, most notably borosilicate glass.

Primary Functions and Effects:

- **Fluxing Agent:** B_2O_3 significantly lowers the melting temperature of the silica-based glass batch, which leads to reduced energy consumption and lower carbon emissions during production.[\[4\]](#)[\[8\]](#)
- **Inhibition of Devitrification:** It helps prevent the crystallization of the glass during cooling, ensuring a stable amorphous structure.[\[4\]](#)[\[9\]](#)
- **Improved Durability:** Borates enhance the chemical resistance and aqueous durability of glass, making it suitable for laboratory ware and pharmaceutical containers.[\[4\]](#)
- **Thermal Shock Resistance:** A key characteristic of borosilicate glass is its low coefficient of thermal expansion, a direct result of the B_2O_3 content. This imparts excellent resistance to thermal shock, allowing the glass to withstand rapid temperature changes without fracturing.[\[4\]](#)[\[7\]](#)
- **Increased Physical Strength:** The presence of boron contributes to the overall physical strength of the glass.[\[4\]](#)

Data Presentation: Boric Oxide Content in Various Glass Types

The concentration of boric oxide is tailored to achieve the desired properties in the final glass product.

Glass Type	Typical B ₂ O ₃ Content (% by weight)	Key Benefits Conferred by B ₂ O ₃
Technical Borosilicate Glass (e.g., PYREX®)	5 - 20%	Excellent thermal shock resistance, chemical durability, physical strength.[4]
Insulation Fiberglass (Glass Wool)	4 - 7%	Aids melting, improves moisture resistance and fiberization.[4][9]
Textile Fiberglass (E-glass)	Variable (low sodium formulations)	Reinforcement for plastics, electrical insulation.[4][9]
Soda-Lime-Silica Glass (High-Quality Containers)	0.3 - 1.5%	Improved resistance to moisture corrosion, lower melting temperature.[4]

Experimental Protocols

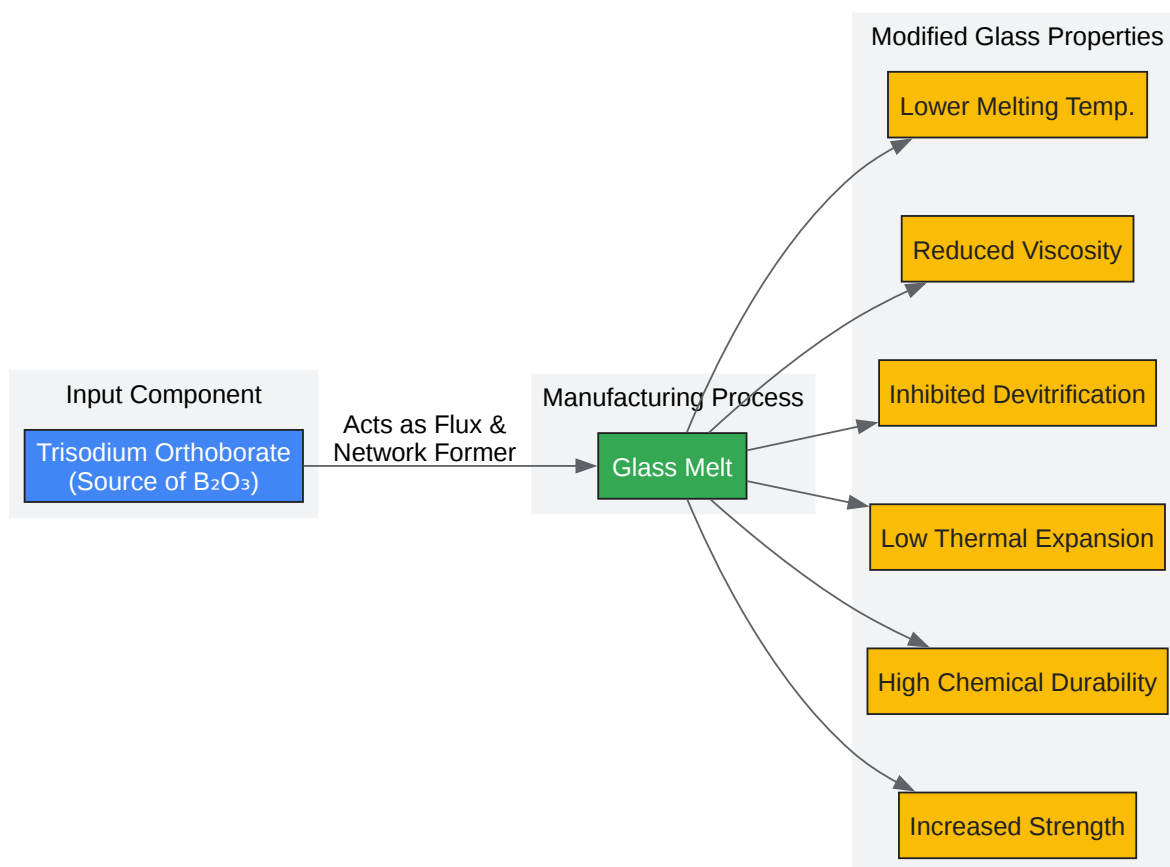
Protocol 1: General Methodology for Laboratory-Scale Borosilicate Glass Synthesis

This protocol outlines a generalized procedure for creating a standard borosilicate glass melt.

- **Raw Material Preparation:** Combine high-purity raw materials. A typical formulation includes silica sand (SiO₂), boric oxide (B₂O₃) or a borate source like **trisodium orthoborate**, soda ash (Na₂CO₃), and alumina (Al₂O₃).[10] All materials should be in a fine powder form to ensure homogeneity.
- **Batch Mixing:** Thoroughly mix the powdered components in the desired ratios in a planetary ball mill or a tumbler mixer to create a homogenous batch.
- **Melting:** Transfer the batch mixture to a platinum or high-purity alumina crucible. Place the crucible in a high-temperature furnace.
 - Ramp the temperature to approximately 1400-1500°C. The exact temperature depends on the specific composition.[11] The presence of **trisodium orthoborate** lowers the required melting temperature compared to a pure silicate glass.[8]

- Hold at the peak temperature for 2-4 hours to ensure complete melting and dissolution of all components. This stage is known as "founding."[\[11\]](#)
- Fining: Increase the temperature slightly (e.g., by 50°C) or add fining agents to remove gas bubbles from the melt. Stirring the melt can also aid this process.[\[11\]](#)
- Forming and Annealing:
 - Pour the molten glass into a pre-heated mold or onto a flat surface to form the desired shape.
 - Immediately transfer the formed glass to an annealing oven set at a temperature just above the glass transition temperature (typically 550-600°C for borosilicate glass).
 - Hold at this temperature for a period to relieve internal stresses, then cool slowly to room temperature over several hours.

Visualization: Logical Relationships



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Effects of B₂O₃ on Glass Properties.

Application in Ceramic Manufacturing

In ceramics, **trisodium orthoborate** is primarily used in the formulation of glazes and enamels. It functions as a powerful flux and glass former, and it can also be used as a sintering aid in the production of porous ceramic bodies.^{[12][13]}

Primary Functions and Effects:

- **Flux in Glazes:** As a potent flux, it reduces the melting temperature of the glaze, allowing it to mature at lower firing temperatures.[\[12\]](#)[\[14\]](#)
- **Glass Formation:** Boric oxide is one of the few oxides that can form a glass on its own, initiating glass formation early in the firing process.[\[15\]](#)[\[16\]](#)
- **Improved Glaze Fit:** By reducing the thermal expansion of the glaze, it helps ensure a good fit with the underlying ceramic body, preventing defects like crazing.[\[5\]](#)
- **Enhanced Appearance:** B_2O_3 reduces the viscosity and surface tension of the molten glaze, which helps to form a smooth, glossy, and defect-free surface. It also acts as a solvent for coloring oxides, leading to brighter and more vivid colors.[\[5\]](#)[\[15\]](#)
- **Increased Durability:** It improves the mechanical strength, scratch resistance, and chemical durability of the finished glaze.[\[5\]](#)[\[15\]](#)
- **Sintering Aid:** In ceramic bodies, it can form a viscous, glassy phase at low temperatures (as low as 650-800°C) that binds ceramic particles together, facilitating low-temperature sintering.[\[17\]](#)

Fritting Requirement: Because **trisodium orthoborate** and other raw borates like borax are soluble in water, they cannot typically be added directly to a water-based glaze slurry.[\[3\]](#)[\[15\]](#) Doing so would cause the borate to migrate to the surface during drying, resulting in an uneven glaze. To overcome this, borates are "fritted"—melted with silica and other oxides at high temperatures (~1500°C) to form an insoluble glass, which is then quenched and ground into a fine powder (a "frit") for use in the glaze.[\[15\]](#)

Data Presentation: Boric Oxide in Ceramic Tile Glazes

The B_2O_3 content in frits is adjusted based on the firing cycle and desired outcome.

Tile Manufacturing Process	B ₂ O ₃ Content in Frits (% by weight)	Firing Conditions (Temperature / Time)
Traditional Double Firing	8 - 20%	(980 - 1000)°C / (360 - 720) min
Fast Double Firing	4 - 10%	(1060 - 1080)°C / (30 - 55) min
Fast Single Firing (Wall Tiles)	3 - 6%	(1100 - 1120)°C / (35 - 55) min
Fast Single Firing (Stoneware)	0 - 3%	(1140 - 1180)°C / (35 - 55) min

Data sourced from U.S. Borax.
[15]

Data Presentation: Formulation for Porous SiC Ceramics

This table shows an example formulation where sodium borate is used as a low-temperature bonding agent.

Component	Function	Content (% by weight)	Resulting Porosity
Silicon Carbide (SiC)	Ceramic Aggregate	43.2%	~64%
Sodium Borate	Bonding Agent / Sintering Aid	10.8%	
Starch	Pore Former	46.0%	

Data from a study on porous sodium borate-bonded SiC ceramics.
[17]

Experimental Protocols

Protocol 2: General Methodology for Ceramic Frit and Glaze Preparation

- **Frit Formulation:** Combine raw materials for the frit, including a silica source (quartz), an alumina source (kaolin), and a borate source (**trisodium orthoborate** or borax). Other metallic oxides (e.g., CaO, ZnO) may be added.
- **Frit Smelting:**
 - Place the raw material mixture in a refractory crucible.
 - Heat in a furnace to a high temperature (around 1500°C) to form a homogenous molten glass.[\[15\]](#)
- **Quenching:** Rapidly cool the molten glass to prevent crystallization. This is typically done by pouring it into a large volume of water or passing it through water-cooled rollers. This process shatters the glass into small, manageable fragments called frit.
- **Frit Milling:** Dry the frit and grind it into a fine powder, typically using a ball mill.
- **Glaze Formulation:** Create the final glaze slurry by mixing the powdered frit with other components such as clay (for suspension), water, and coloring oxides. The typical composition of a glaze can include up to 25% boric oxide by weight, delivered via the frit.[\[16\]](#)
- **Application and Firing:** Apply the glaze slurry to a ceramic body (bisque) by dipping, spraying, or brushing. Allow it to dry, then fire the glazed piece in a kiln according to the specified firing schedule (see table above).

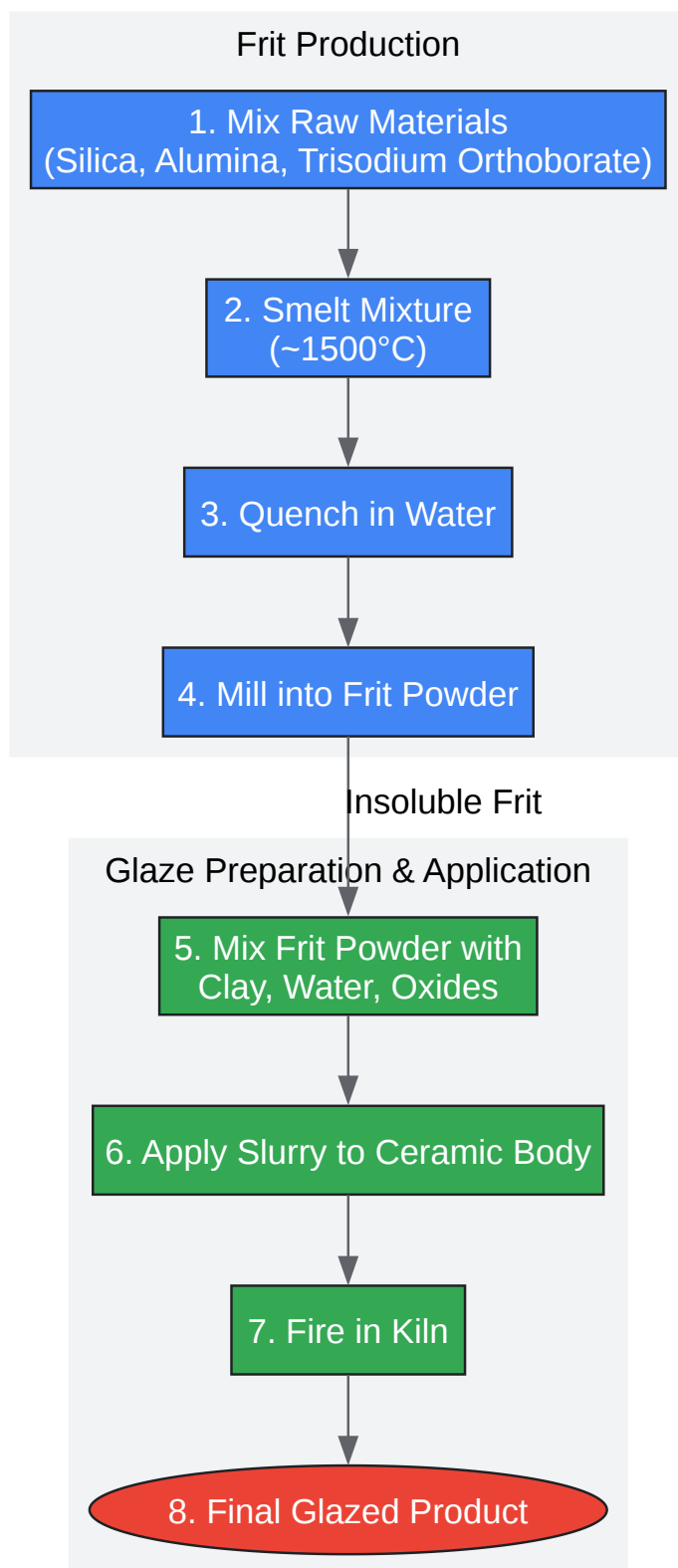
Protocol 3: Low-Temperature Sintering of Porous Ceramics

This protocol is adapted from a study on fabricating porous SiC ceramics.[\[17\]](#)

- **Material Mixing:** Prepare a homogenous mixture of silicon carbide (SiC) powder, sodium borate powder, and starch (as a pore-forming agent).
- **Compaction:** Uniaxially press the powder mixture in a steel die to form a green body of the desired shape.
- **Heat Treatment (Sintering):**
 - Place the green compacts in a furnace.

- Heat in an air atmosphere to a temperature between 650°C and 800°C.
- During heating, the starch decomposes into gases, leaving behind a network of pores.[\[17\]](#)
- Simultaneously, the sodium borate melts and transforms into a viscous, glassy phase that flows between the SiC particles, acting as a "glue" to bind them together.[\[17\]](#)
- Hold at the peak temperature for a set duration (e.g., 30 minutes) to allow for sufficient bonding.
- Cooling: Cool the furnace down to room temperature to obtain the final porous ceramic product.

Visualization: Experimental Workflows



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Workflow for Ceramic Glaze Preparation.

Synthesis of Trisodium Orthoborate

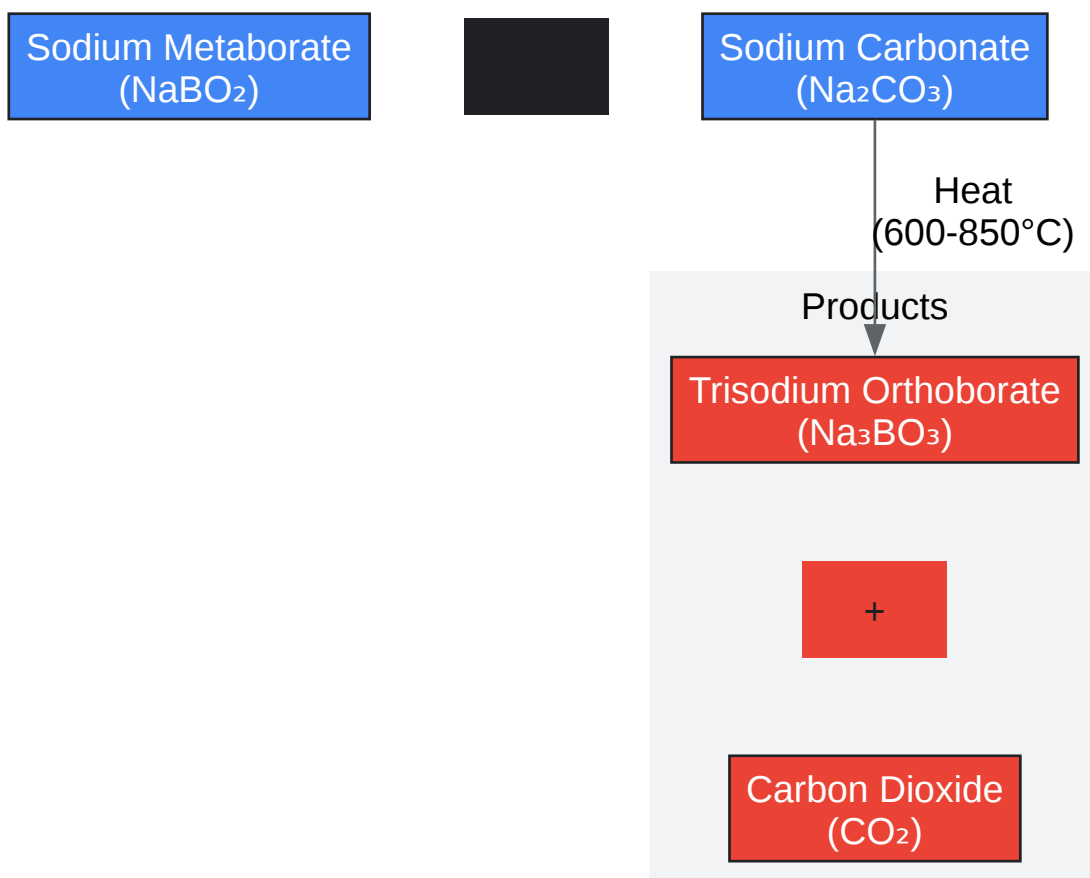
Trisodium orthoborate can be synthesized via a high-temperature solid-state reaction.

Protocol 4: High-Temperature Synthesis

This method is based on the reaction between sodium carbonate and sodium metaborate or boric oxide.^{[1][2]}

- **Reactant Preparation:** Obtain anhydrous sodium carbonate (Na_2CO_3) and sodium metaborate (NaBO_2) or boric oxide (B_2O_3). Ensure reactants are dry and in powdered form.
- **Mixing:** Mix the reactants in the appropriate stoichiometric ratio (e.g., 1:1 molar ratio for Na_2CO_3 and NaBO_2).
- **Reaction:**
 - Place the mixture in a suitable crucible (e.g., platinum).
 - Heat the crucible in a furnace to a temperature between 600°C and 850°C.^[1]
 - The reaction produces **trisodium orthoborate** and carbon dioxide gas, which evolves from the mixture: $\text{NaBO}_2 + \text{Na}_2\text{CO}_3 \rightarrow \text{Na}_3\text{BO}_3 + \text{CO}_2$.^[1]
- **Cooling and Collection:** Once the reaction is complete (i.e., CO_2 evolution has ceased), cool the furnace. The resulting solid is **trisodium orthoborate**. Note that obtaining it in a pure form from melts can be difficult.^[1]

Visualization: Chemical Synthesis



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Synthesis of **Trisodium Orthoborate**.

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